

"Isotaxiresinol 9,9'-acetonide" chemical structure and properties

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Compound of Interest

Compound Name: *Isotaxiresinol 9,9'-acetonide*

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Isotaxiresinol 9,9'-acetonide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isotaxiresinol 9,9'-acetonide is a lignan derivative with the chemical formula $C_{22}H_{26}O_6$.^[1] Lignans are a class of naturally occurring polyphenols found in a variety of plants, and many exhibit a wide range of biological activities. **Isotaxiresinol 9,9'-acetonide** is structurally related to isotaxiresinol, a lignan that can be isolated from plants of the *Taxus* genus, such as *Taxus wallichiana* Zucc.^[2] This document provides a summary of the currently available technical information regarding the chemical structure and properties of **Isotaxiresinol 9,9'-acetonide**.

Chemical Structure and Properties

Isotaxiresinol 9,9'-acetonide is characterized by the presence of an acetonide group, which is a protective group for 1,2- and 1,3-diols formed by the reaction with acetone. This modification alters the polarity and steric properties of the parent compound, isotaxiresinol, which may, in turn, influence its biological activity and pharmacokinetic profile.

Table 1: Chemical and Physical Properties of **Isotaxiresinol 9,9'-acetonide**

Property	Value	Source
IUPAC Name	4-[(5aR,6S,11aR)-8-hydroxy-9-methoxy-3,3-dimethyl-1,5,5a,6,11,11a-hexahydro[3]benzoxepino[6,5-c][2]benzopyran-6-yl]benzene-1,2-diol	N/A
CAS Number	252333-72-5	[1]
Molecular Formula	C ₂₂ H ₂₆ O ₆	[1]
Molecular Weight	386.44 g/mol	[1]
Appearance	Powder	[1]
Purity	95-98% (by HPLC)	[1]
SMILES	<chem>COC1=C(O)C=C2C(C[C@@H]3--INVALID-LINK--COC(C)(C)OC3)=C1</chem>	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available. Commercial suppliers suggest that for higher solubility, warming to 37°C and sonication may be necessary, indicating poor solubility in common solvents.	

Spectroscopic Data

Detailed experimental spectroscopic data such as ¹H NMR, ¹³C NMR, and mass spectrometry for **Isotaxiresinol 9,9'-acetone** are not readily available in the public domain.

Biological Activity and Pharmacological Properties

There is currently a significant lack of published data on the specific biological activities and pharmacological effects of **Isotaxiresinol 9,9'-acetonide**.

However, the parent compound, isotaxiresinol, has been investigated for its potential health benefits. A study on ovariectomized rats, a model for postmenopausal osteoporosis, demonstrated that isotaxiresinol exhibited anti-osteoporotic activity.[4] The study reported that oral administration of isotaxiresinol increased bone mineral content and density, and prevented the decrease in bone strength indexes.[4] Furthermore, it was observed that isotaxiresinol slightly increased bone formation and significantly inhibited bone resorption without affecting the uterine tissue.[4]

Lignans, as a class, are known for their antioxidant and anti-inflammatory properties. For instance, secoisolariciresinol, another related lignan, and its metabolites have demonstrated antioxidant activity.[5][6] It is plausible that **Isotaxiresinol 9,9'-acetonide** may possess similar properties, but this has not been experimentally verified.

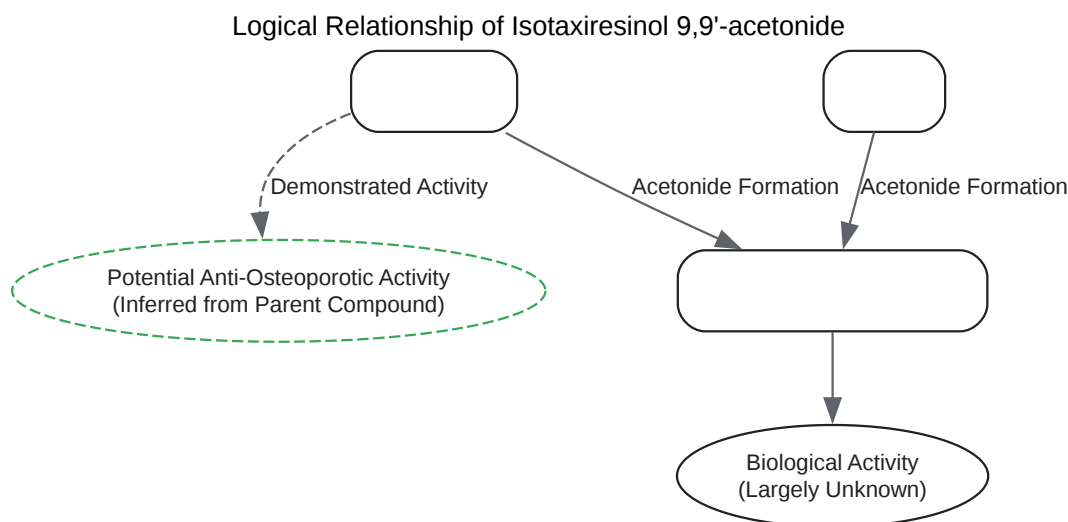
Experimental Protocols

Detailed experimental protocols for the synthesis or isolation of **Isotaxiresinol 9,9'-acetonide** are not described in the available literature. General methods for the isolation of lignans and other taxoids from *Taxus wallichiana* typically involve extraction with methanol, followed by partitioning with solvents of varying polarity and subsequent chromatographic separation.

Signaling Pathways

There is no information available in the scientific literature regarding the specific signaling pathways modulated by **Isotaxiresinol 9,9'-acetonide**.

Logical Relationship Diagram



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Caption: Logical relationship of **Isotaxiresinol 9,9'-acetonide**.

Conclusion

Isotaxiresinol 9,9'-acetonide is a derivative of the natural lignan isotaxiresinol. While its chemical structure is defined, there is a significant gap in the publicly available scientific literature regarding its physicochemical properties, spectroscopic data, biological activities, and mechanisms of action. The known anti-osteoporotic activity of its parent compound, isotaxiresinol, suggests a potential avenue for future research into the pharmacological profile of the acetonide derivative. Further studies are required to elucidate the properties and potential therapeutic applications of this compound.

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